

Improving peak resolution of Lamalbid in HPLC

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Compound of Interest

Compound Name: *Lamalbid*

Cat. No.: *B1258926*

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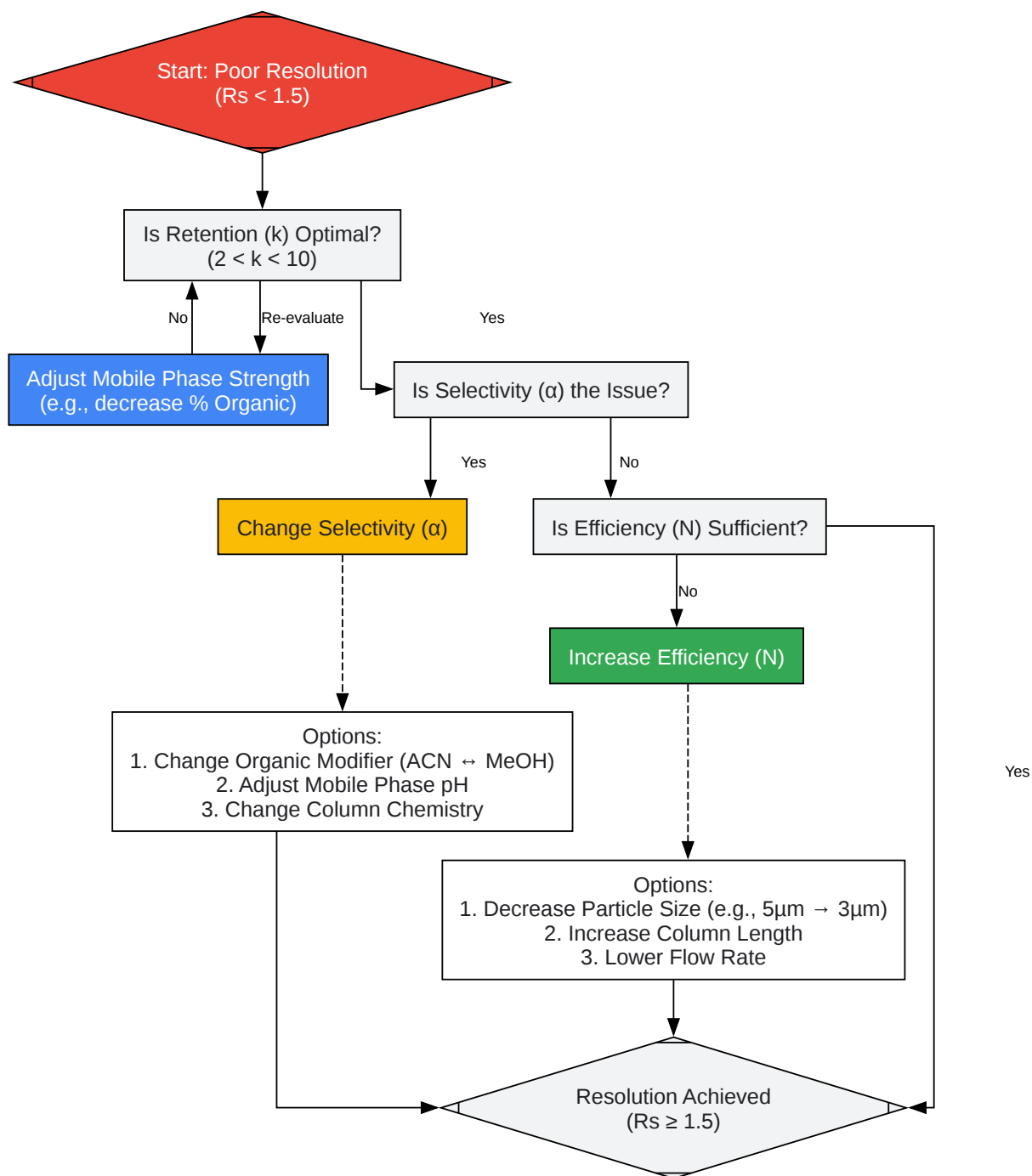
Troubleshooting Guide

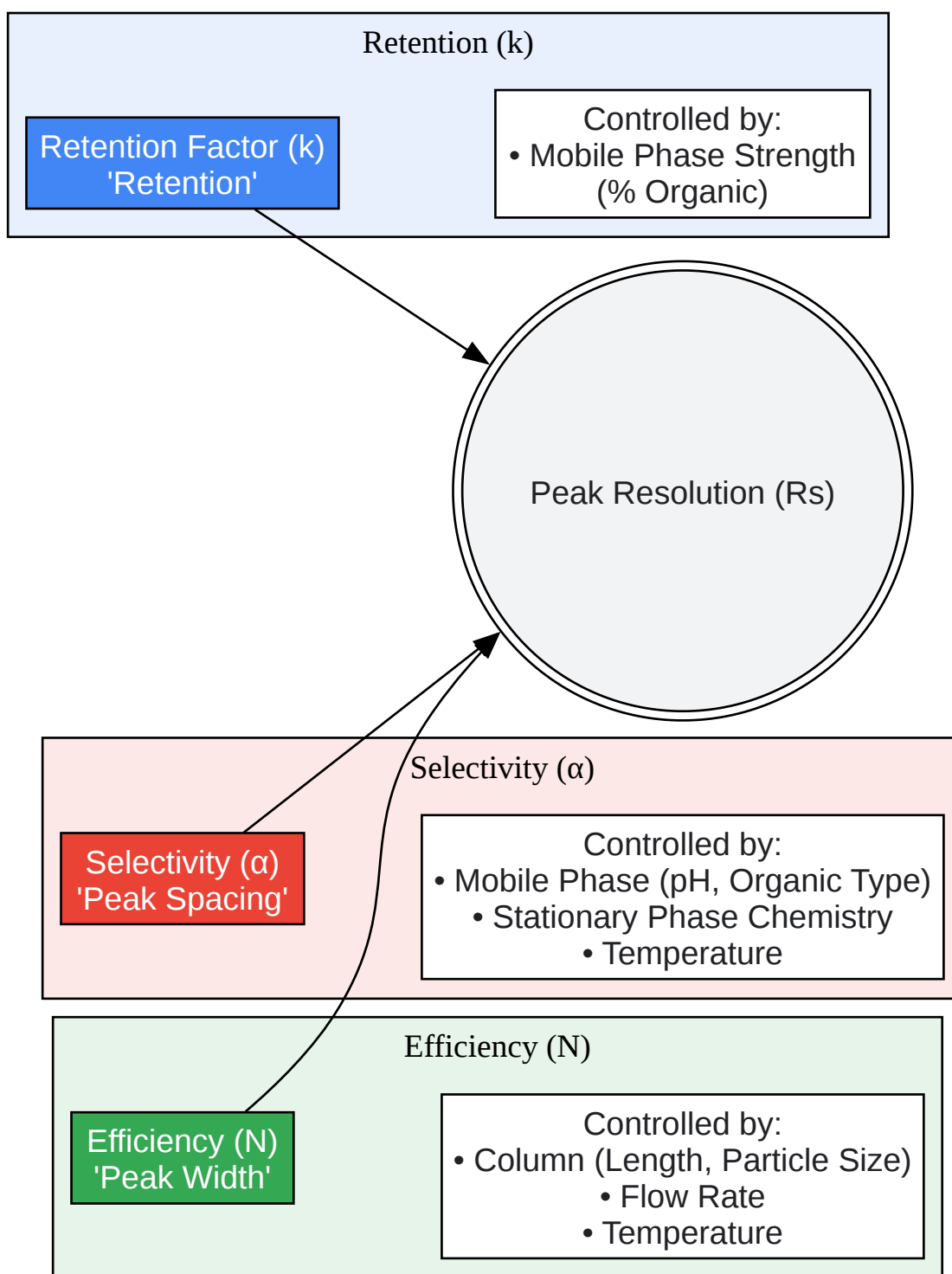
Q1: I am seeing poor resolution ($R_s < 1.5$) between my main Lamalbid peak and a closely eluting impurity. What should I do?

Poor resolution between closely eluting peaks is a common challenge in HPLC method development.^{[1][2][3]} A systematic approach focusing on the three key factors of the resolution equation—selectivity (α), efficiency (N), and retention factor (k)—is the most effective way to address this issue.^{[1][2][4]}

Logical Troubleshooting Workflow

The following workflow provides a step-by-step process for diagnosing and resolving poor peak resolution.





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